

Application Notes and Protocols for AKI603-Induced Senescence

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Compound of Interest

Compound Name: AKI603

Cat. No.: B15585288

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Introduction

AKI603 is a potent and selective small molecule inhibitor of Aurora A kinase (AurA). It has demonstrated anti-proliferative effects in various cancer cell lines, notably in imatinib-resistant Chronic Myeloid Leukemia (CML) cells harboring the T315I mutation. A key mechanism of action for **AKI603** is the induction of cellular senescence, a state of irreversible cell cycle arrest. This process is linked to the generation of reactive oxygen species (ROS) and the activation of tumor suppressor pathways. These notes provide detailed protocols and data for inducing and quantifying cellular senescence in CML cell lines using **AKI603**.

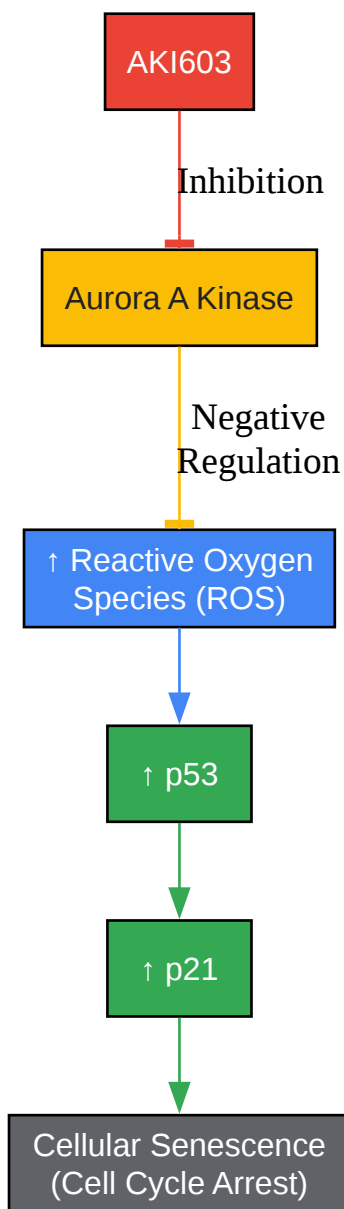
Quantitative Data Summary

The following table summarizes the quantitative data on senescence induction in Chronic Myeloid Leukemia (CML) cell lines following treatment with **AKI603** for 48 hours.

Cell Line	AKI603 Concentration (μM)	Treatment Duration	Percentage of SA- β-gal Positive Cells (%)
K562 (BCR-ABL wild- type)	0.3	48 hours	~35%
0.6	48 hours	~55%	
KBM5-T315I (Imatinib-resistant)	0.3	48 hours	~40%
0.6	48 hours	~60%	

Signaling Pathway for AKI603-Induced Senescence

The proposed signaling pathway for **AKI603**-induced senescence involves the inhibition of Aurora A kinase, leading to an increase in intracellular Reactive Oxygen Species (ROS). This oxidative stress, in turn, activates the p53/p21 tumor suppressor axis, culminating in cell cycle arrest and the establishment of a senescent phenotype.



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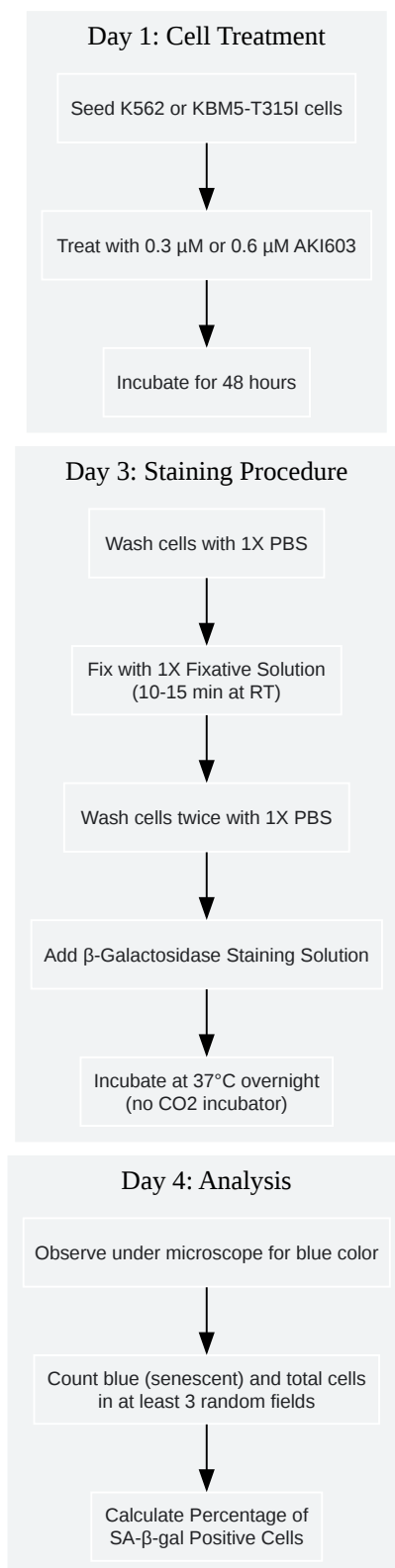
Caption: AKI603 signaling pathway to induce cellular senescence.

Experimental Protocols

Senescence-Associated β -Galactosidase (SA- β -gal) Staining

This protocol is adapted from the manufacturer's instructions for the Senescence β -Galactosidase Staining Kit (Cell Signaling Technology, #9860), which was utilized in the primary research.

Workflow Diagram:

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